

3,3'-Dimethoxybenzidine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 3,3'-Dimethoxybenzidine

Cat. No.: B085612

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **3,3'-Dimethoxybenzidine**, a chemical compound with significant applications in research and industry, alongside important safety considerations. This document consolidates key data, experimental methodologies, and an understanding of its metabolic and carcinogenic pathways to support professionals in their scientific endeavors.

Core Compound Information

CAS Number: 119-90-4^[1]

Synonyms: o-Dianisidine, 3,3'-Dianisidine, Fast Blue B Base, and others. A comprehensive list of synonyms is provided in the data tables below.

3,3'-Dimethoxybenzidine is a colorless, crystalline solid that finds its primary use as an intermediate in the manufacturing of dyes and pigments.^{[1][2]} It is important to note that this compound is classified as a probable human carcinogen and should be handled with appropriate safety precautions.

Quantitative Data Summary

The following tables summarize the key physical, chemical, and safety information for **3,3'-Dimethoxybenzidine** and its dihydrochloride salt.

Table 1: Physical and Chemical Properties of **3,3'-Dimethoxybenzidine**

Property	Value
CAS Number	119-90-4[1]
Molecular Formula	C14H16N2O2[1]
Molecular Weight	244.29 g/mol [3]
Appearance	Colorless crystalline solid[1]
Melting Point	Not specified
Boiling Point	Not specified
Solubility	Insoluble in water; soluble in ethanol, acetone, benzene, ether, and chloroform[3]

Table 2: Synonyms of **3,3'-Dimethoxybenzidine**

Synonym

o-Dianisidine[1]

3,3'-Dianisidine[1]

[1,1'-Biphenyl]-4,4'-diamine, 3,3'-dimethoxy-[1]

Fast Blue B Base

Blue Base NB

Cellitazol B

Mitsui Blue B Base

ortho-Dianisidine

Azogene Fast Blue B

Diacel Navy DC

Neutrosel navy bn

Disperse Black 6

Blue BN Base

Blue Base irga B

Spectrolene Blue B

Fast Blue Base B

Lake Blue B Base

o-Dianisidina

Diato Blue Base B

Diazo Fast Blue B

o-Dianisidin

Azofix Blue B Salt

Kayaku Blue B Base

Fast Blue DSC Base

Setacyl Diazo Navy R

3,3'-Dimethoxybiphenyl-4,4'-diamine

Table 3: Safety and Hazard Information for **3,3'-Dimethoxybenzidine**

Hazard Information	Details
Hazard Class	6.1 (Poison)[1]
DOT Number	UN 2431[1]
Health Hazards	Irritant to skin, eyes, nose, and throat.[1] May affect the liver and kidneys.[1]
Carcinogenicity	Probable human carcinogen (Group B2).[4] Shown to cause cancer in animals.[1][5]
Incompatibilities	Strong oxidizing agents (e.g., perchlorates, peroxides, nitrates).[1]
Handling Precautions	Use in a well-ventilated area, wear protective clothing, gloves, and safety glasses.[6] Avoid creating dust.

Experimental Protocols

General Protocol for Use as a Peroxidase Substrate in ELISA

3,3'-Dimethoxybenzidine and its derivatives can be used as chromogenic substrates for horseradish peroxidase (HRP) in enzyme-linked immunosorbent assays (ELISA). The following is a generalized protocol; specific concentrations and incubation times may require optimization.

Materials:

- Microtiter plate coated with the target antigen

- Primary antibody specific to the antigen
- HRP-conjugated secondary antibody
- Wash Buffer (e.g., PBS with 0.05% Tween 20)
- Blocking Buffer (e.g., PBS with 1% BSA)
- Substrate Solution: **3,3'-Dimethoxybenzidine** dihydrochloride dissolved in a suitable buffer (e.g., 0.1 M acetate buffer, pH 5.0)
- Hydrogen Peroxide (H₂O₂) solution
- Stop Solution (e.g., 2 M H₂SO₄)
- Plate reader

Procedure:

- Blocking: Block the antigen-coated microtiter plate with Blocking Buffer for 1-2 hours at room temperature to prevent non-specific binding.
- Washing: Wash the plate three times with Wash Buffer.
- Primary Antibody Incubation: Add the primary antibody, diluted in Blocking Buffer, to each well and incubate for 1-2 hours at room temperature.
- Washing: Repeat the washing step.
- Secondary Antibody Incubation: Add the HRP-conjugated secondary antibody, diluted in Blocking Buffer, and incubate for 1 hour at room temperature.
- Washing: Repeat the washing step.
- Substrate Preparation: Immediately before use, prepare the working substrate solution by adding hydrogen peroxide to the **3,3'-Dimethoxybenzidine** solution.

- **Color Development:** Add the working substrate solution to each well and incubate in the dark at room temperature. Monitor for color development.
- **Stopping the Reaction:** Stop the enzymatic reaction by adding the Stop Solution to each well. The color will typically change from blue to yellow.
- **Measurement:** Read the absorbance of each well at 450 nm using a microplate reader.

Signaling and Metabolic Pathways

Metabolic Activation and Carcinogenesis of 3,3'-Dimethoxybenzidine

3,3'-Dimethoxybenzidine is often used in the production of azo dyes. These dyes can be metabolized by intestinal bacteria, leading to the release of the parent compound.[4][5] Subsequent metabolic activation in the liver, primarily by cytochrome P450 enzymes, can lead to the formation of reactive intermediates that can bind to DNA, leading to mutations and potentially cancer.[2]

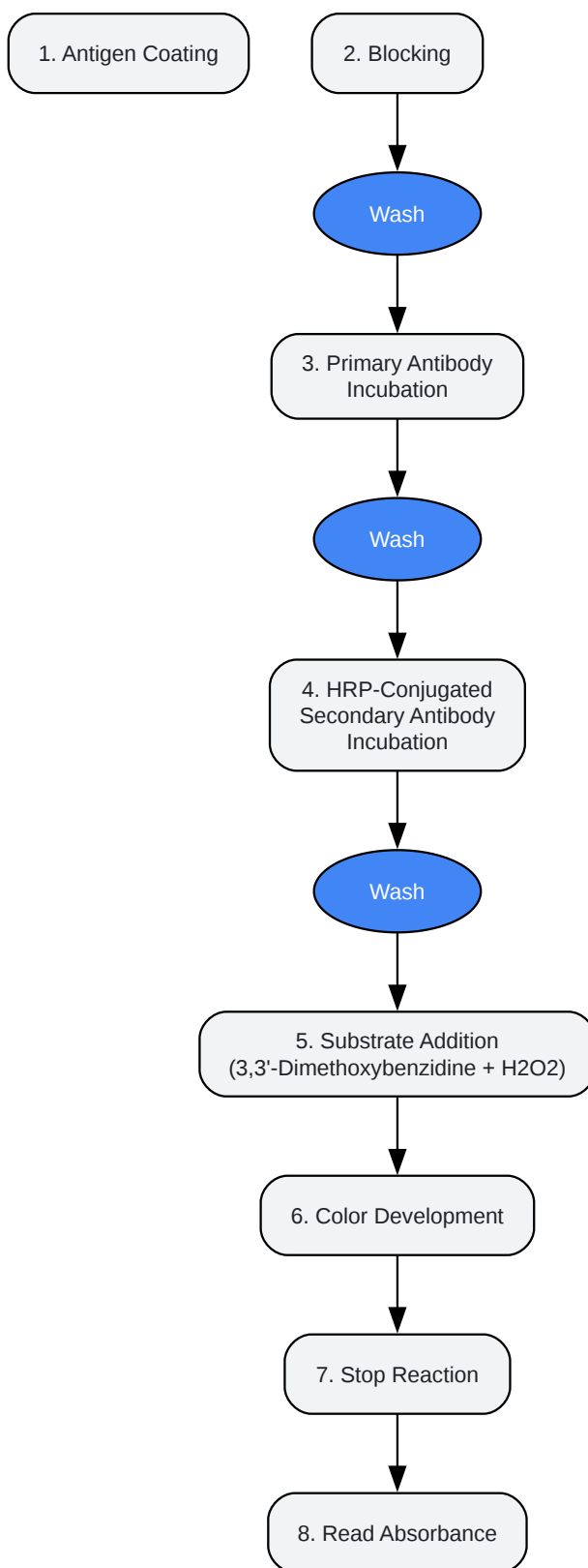


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Caption: Metabolic pathway of **3,3'-Dimethoxybenzidine** from azo dyes to potential carcinogenesis.

Experimental Workflow: ELISA

The following diagram illustrates a typical workflow for an indirect ELISA experiment, a common application for peroxidase substrates like **3,3'-Dimethoxybenzidine**.



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Caption: A typical workflow for an indirect ELISA protocol.

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References

- 1. 3,3'-Dimethoxybenzidine and Dyes Metabolized to 3,3'-Dimethoxybenzidine - 15th Report on Carcinogens - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. jmcprl.net [jmcprl.net]
- 4. Metabolism of azo dyes derived from benzidine, 3,3'-dimethyl-benzidine and 3,3'-dimethoxybenzidine to potentially carcinogenic aromatic amines by intestinal bacteria [pubmed.ncbi.nlm.nih.gov]
- 5. academic.oup.com [academic.oup.com]
- 6. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
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